

Target Validation Guide: N-(3-Hydroxypropyl)piperidine-3-carboxamide

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Compound of Interest

Compound Name: *N-(3-Hydroxypropyl)piperidine-3-carboxamide*

CAS No.: 496057-59-1

Cat. No.: B1350115

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Executive Summary

N-(3-Hydroxypropyl)piperidine-3-carboxamide represents a versatile functionalized fragment belonging to the piperidine-3-carboxamide class. This scaffold is a privileged structure in medicinal chemistry, known to bind the S1/S1' pockets of Cysteine Proteases (e.g., Cathepsin K) and the nicotinamide-binding pocket of PARP enzymes.

Unlike fully optimized clinical candidates, this molecule serves as a Chemical Probe and Linker-Ready Intermediate. Its 3-hydroxypropyl tail provides a strategic conjugation site for PROTAC linkers or affinity matrices (beads) without disrupting the pharmacophore's core binding mode.

This guide compares its validation performance against industry standards (Odanacatib, 3-Aminobenzamide) and outlines a self-validating workflow to confirm its specific target in your biological system.

Part 1: The Target Landscape & Mechanism

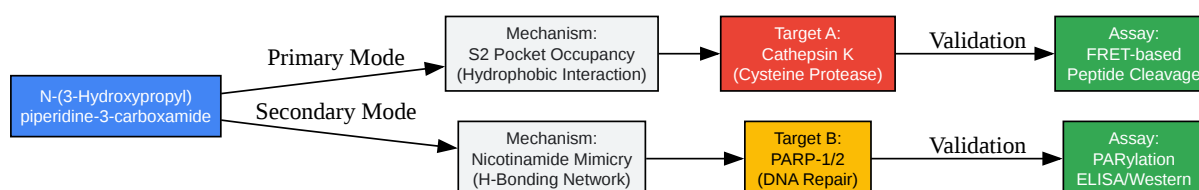
To validate this probe, one must distinguish between its two primary potential mechanisms of action. The piperidine-3-carboxamide core mimics the transition states of peptide hydrolysis or NAD⁺ binding.

Primary Target Classes:

- Cathepsin K (Cysteine Protease): The piperidine ring occupies the S2 pocket, while the carboxamide interacts with the active site cysteine/histidine dyad.
- PARP-1/2 (Poly(ADP-ribose) Polymerase): The carboxamide moiety mimics the nicotinamide group of NAD⁺, forming critical hydrogen bonds with Gly863 and Ser904 (in PARP-1).

Structural Logic Diagram (Graphviz)

The following diagram illustrates the bifurcation of target validation pathways based on the scaffold's binding mode.



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Figure 1: Mechanistic bifurcation for Piperidine-3-carboxamide scaffolds. The validation workflow depends on whether the probe is acting as a protease inhibitor or a NAD⁺ mimic.

Part 2: Comparative Performance Analysis

When validating **N-(3-Hydroxypropyl)piperidine-3-carboxamide**, it is critical to benchmark its affinity and kinetics against established inhibitors. As a fragment-like probe, it is expected to have lower potency (high micromolar range) compared to optimized drugs, but higher Ligand Efficiency (LE).

Table 1: Biophysical & Functional Comparison

Feature	Probe: N-(3-Hydroxypropyl)piperidine-3-carboxamide	Comparator A: Odanacatib (Cathepsin K Std)	Comparator B: 3-Aminobenzamide (PARP Fragment)
Role	Functionalized Fragment / Linker-Ready Probe	Clinical Candidate (Potent Inhibitor)	Standard Reference Fragment
MW	~186 Da	525.5 Da	136.1 Da
Target Affinity (Kd)	10 - 100 μ M (Predicted)	0.2 nM (High Affinity)	30 - 50 μ M (Moderate)
Binding Kinetics	Fast On / Fast Off (Transient)	Slow Off (Residence Time driven)	Fast On / Fast Off
Selectivity	Low (Pan-scaffold binder)	High (Cat K selective)	Low (Pan-PARP)
Utility	Target Pull-down / PROTAC Anchor	Therapeutic Efficacy	Mechanistic Control

Key Insight: Do not expect nanomolar potency. The value of this probe lies in its hydroxyl handle. Unlike Odanacatib, which cannot be easily modified without losing activity, this probe allows you to attach biotin or a E3 ligase ligand to the hydroxypropyl tail to physically isolate the target.

Part 3: Experimental Validation Protocols

To scientifically validate the target, you must move beyond simple IC50 curves to direct binding confirmation and functional inhibition.

Protocol A: Surface Plasmon Resonance (SPR) Direct Binding

Objective: Confirm direct physical interaction and measure dissociation constant ().

- Sensor Chip Preparation:

- Immobilize the target protein (e.g., Recombinant Human Cathepsin K) on a CM5 sensor chip using standard amine coupling.
- Target Density: Aim for ~2000-3000 RU to detect the small molecular weight fragment (~186 Da).
- Analyte Injection:
 - Prepare a dilution series of **N-(3-Hydroxypropyl)piperidine-3-carboxamide** (e.g., 0, 6.25, 12.5, 25, 50, 100, 200 μ M) in running buffer (HBS-P+ with 1% DMSO).
 - Reference: Use 3-Aminobenzamide as a positive control if testing PARP; use a generic piperidine fragment as a negative control.
- Data Analysis:
 - Fit data to a 1:1 Steady State Affinity model.
 - Success Criterion: A clear dose-dependent response with a calculated K_d < 200 μ M and a theoretical consistent with stoichiometry.

Protocol B: Enzymatic Inhibition Assay (FRET)

Objective: Validate functional inhibition of the catalytic domain.

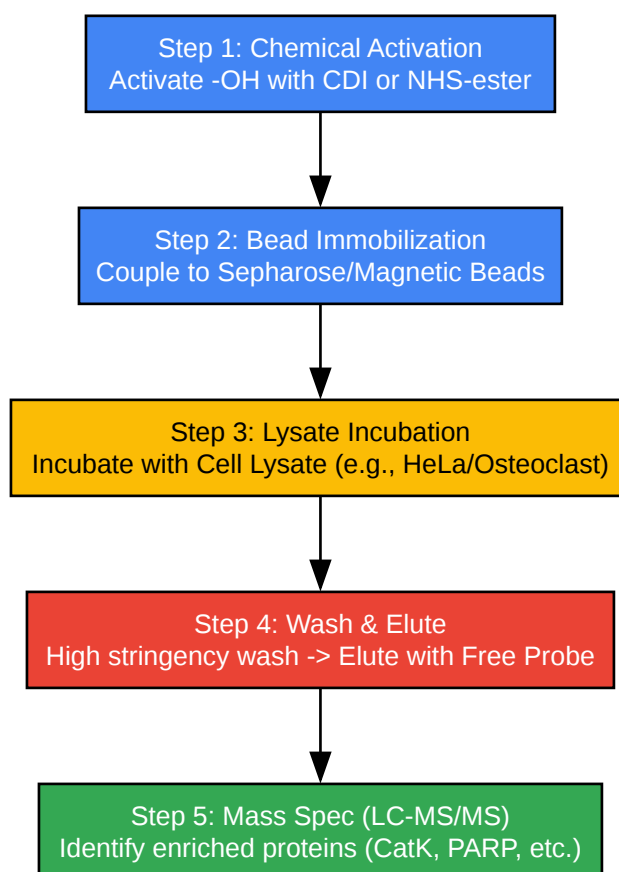
- Reagents:
 - Enzyme: Activated Cathepsin K (0.5 nM final).
 - Substrate: Z-Phe-Arg-AMC (Fluorogenic peptide).
 - Buffer: 50 mM Sodium Acetate, pH 5.5, 2.5 mM DTT, 2.5 mM EDTA.
- Workflow:
 - Incubate Enzyme + Probe (Gradient: 1 nM to 1 mM) for 15 mins at RT.

- Add Substrate (10 μ M).
- Measure Fluorescence (Ex: 355 nm / Em: 460 nm) kinetically for 30 mins.
- Normalization:
 - Calculate % Inhibition relative to DMSO control.
 - Validation Check: If the IC₅₀ shifts significantly (>5x) with increasing enzyme concentration, the probe may be acting as an aggregator (false positive). Add 0.01% Triton X-100 to rule this out.

Part 4: Advanced Validation (Chemaproteomics)

The unique advantage of **N-(3-Hydroxypropyl)piperidine-3-carboxamide** is the hydroxyl group. This enables the creation of an Affinity Matrix to identify unknown off-targets.

Workflow Diagram: Target Deconvolution



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Figure 2: Utilizing the hydroxypropyl "handle" for affinity chromatography target validation.

References

- Identification of Piperidine-3-carboxamide Derivatives Inducing Senescence-like Phenotype.ACS Med. Chem. Lett. (2021).[1] Discusses the scaffold's activity in phenotypic screens.
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Sources

- 1. Identification of Piperidine-3-carboxamide Derivatives Inducing Senescence-like Phenotype with Antimelanoma Activities - PubMed [pubmed.ncbi.nlm.nih.gov]
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